

Essential Safety and Operational Guide for Handling Tocopherol Calcium Succinate

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Compound of Interest

Compound Name: *Tocopherol calcium succinate*

Cat. No.: *B087740*

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For researchers, scientists, and professionals in drug development, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Tocopherol calcium succinate**, including detailed operational procedures and disposal plans to foster a secure laboratory environment.

Physicochemical and Safety Data

While specific occupational exposure limits for **Tocopherol calcium succinate** have not been established, the following tables summarize its key physical, chemical, and safety information.

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₆₆ H ₁₀₆ CaO ₁₀ | [1] [2] |
| Molecular Weight | 1099.6 g/mol | [1] [2] [3] |
| Appearance | White to yellowish-white powder | [4] |
| Odor | Odorless | [4] |
| Solubility | Freely soluble in chloroform and carbon tetrachloride. Practically insoluble in water, ethanol (95%), and acetone. | [4] |

Table 2: GHS Hazard Information

| Hazard Class | Hazard Statement |
|------------------------|--|
| Skin Irritation | H315: Causes skin irritation |
| Eye Irritation | H319: Causes serious eye irritation |
| Respiratory Irritation | H335: May cause respiratory irritation |

Source: AK Scientific, Inc. Safety Data Sheet[\[1\]](#)

Operational and Disposal Plans

Adherence to proper procedures is critical when working with **Tocopherol calcium succinate** to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment should be worn when handling **Tocopherol calcium succinate**:

- Eye Protection: Safety glasses with side shields or goggles are mandatory.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or the generation of dust, a NIOSH-approved respirator should be used.

Handling and Storage Procedures

Step-by-Step Handling:

- Preparation: Ensure the work area is clean and well-ventilated. Have all necessary PPE donned correctly.
- Dispensing: When weighing or transferring the powder, minimize the creation of dust. Use a chemical fume hood if possible.
- Solution Preparation: When dissolving, add the powder slowly to the solvent to avoid splashing.
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#) Clean all equipment and the work area to remove any residual powder.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[1\]](#)
- Protect from light.[\[4\]](#)

Emergency and First Aid Protocols

Immediate and appropriate first aid is crucial in the event of exposure.

Table 3: First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1] |
| Skin Contact | Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[1] |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[1] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the further spread of the powder.
- Clean-up: Carefully sweep or vacuum the spilled material. Avoid generating dust. Place the collected material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent and then wash with soap and water.

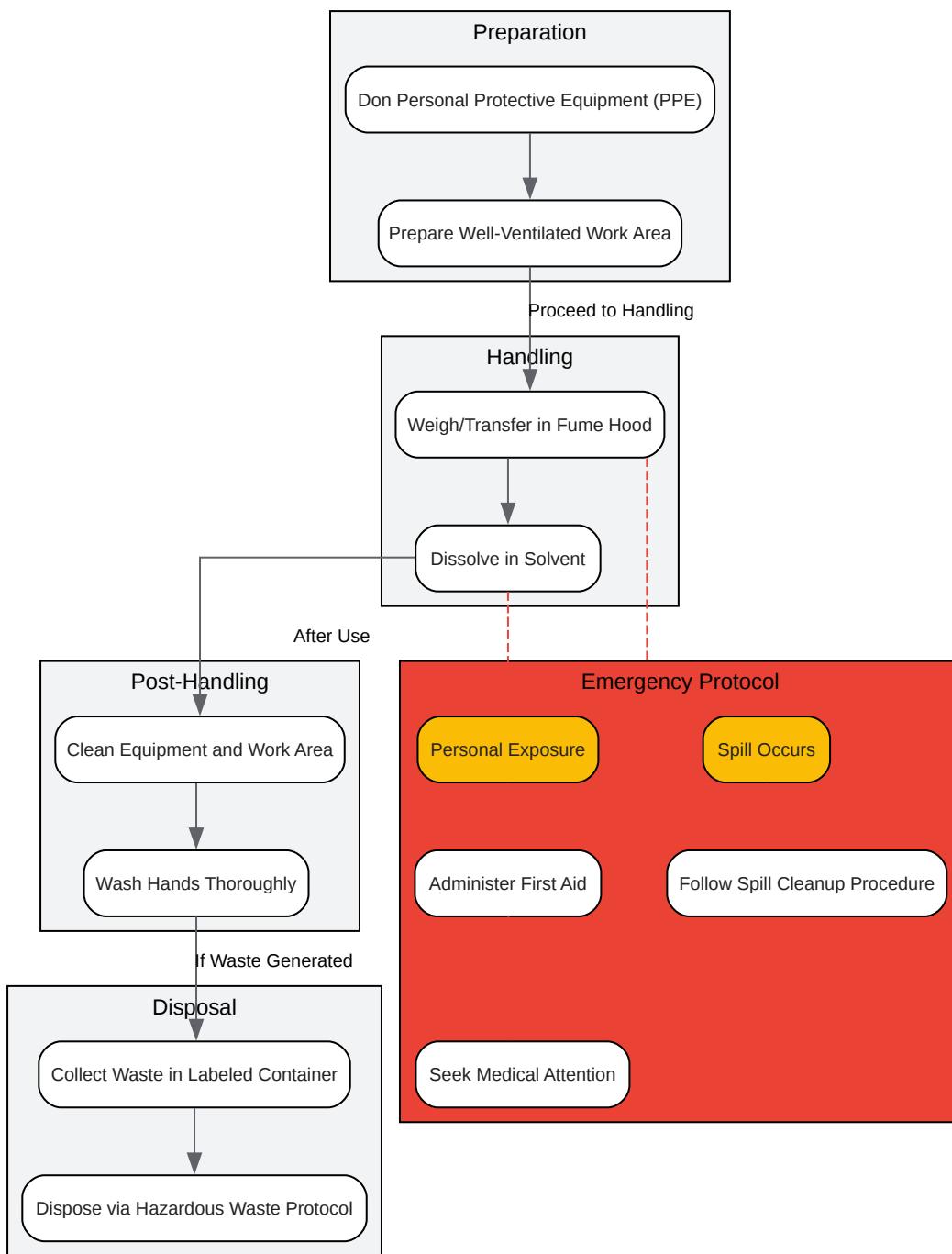
Disposal:

- Dispose of waste **Tocopherol calcium succinate** and any contaminated materials in a designated hazardous waste container.
- All disposal practices must be in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of down the drain or in regular trash.

Operational Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Tocopherol calcium succinate**.

Operational Workflow for Tocopherol Calcium Succinate

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Caption: Workflow for Safe Handling and Disposal of **Tocopherol Calcium Succinate**.

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